

Application Notes and Protocols: 3,4-Dimethyl-3-hexanol in Fragrance Formulation

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Compound of Interest

Compound Name: 3,4-Dimethyl-3-hexanol

Cat. No.: B103804

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Introduction

3,4-Dimethyl-3-hexanol is a tertiary alcohol belonging to the class of branched-chain saturated alcohols.[1] While specific data on its direct application in commercial fragrance formulations is limited in publicly available literature, its structural characteristics suggest potential utility as a fragrance ingredient. Branched-chain saturated alcohols are a known class of fragrance ingredients, valued for their unique and often complex olfactory profiles.[2] This document provides a detailed overview of the potential applications of **3,4-Dimethyl-3-hexanol** in fragrance formulation, along with standardized protocols for its evaluation. Given the absence of specific olfactory data, this report also draws parallels from structurally similar compounds to infer potential characteristics.

Physicochemical Properties

A summary of the known physicochemical properties of **3,4-Dimethyl-3-hexanol** is presented in Table 1. These properties are crucial for its handling, formulation, and performance in a fragrance concentrate.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₈ O	[3]
Molecular Weight	130.23 g/mol	[3]
CAS Number	19550-08-4	[4]
Appearance	Data not available; likely a colorless liquid	
Boiling Point	Data not available	
Solubility	Data not available; expected to be soluble in ethanol and other common fragrance solvents	
Vapor Pressure	Data not available	

Olfactory Profile and Potential Application

3.1. Predicted Olfactory Characteristics

Direct sensory panel data for **3,4-Dimethyl-3-hexanol** is not readily available. However, based on its structure as a branched tertiary alcohol, its olfactory profile may exhibit some of the following characteristics:

- **Green, Herbal, and Woody Notes:** Structurally similar secondary and tertiary alcohols often possess green, herbaceous, or woody scent profiles.
- **Fruity and Floral Nuances:** Depending on the stereoisomers present, subtle fruity or floral undertones may be perceived.
- **Camphoraceous or Earthy Aspects:** The tertiary alcohol moiety and the branched methyl groups could contribute to camphoraceous or earthy notes.

3.2. Application in Fragrance Compositions

3,4-Dimethyl-3-hexanol could potentially be used as a modifier in various fragrance types:

- Fougère and Chypre: Its potential green and woody notes could complement the traditional structures of these fragrance families.
- Floral Bouquets: It might be used to add a unique, modern green twist to floral compositions.
- Woody and Green Accords: It could serve as a building block in creating fresh, natural-smelling woody and green accords.

The typical use level for branched-chain saturated alcohols in fragrance concentrates can range from 0.1% to 5%, depending on the desired effect and the specific olfactory intensity of the molecule.

Experimental Protocols

4.1. Protocol for Gas Chromatography-Olfactometry (GC-O) Analysis

This protocol outlines the procedure for identifying the odor-active regions of a sample containing **3,4-Dimethyl-3-hexanol**.

Objective: To determine the olfactory character of **3,4-Dimethyl-3-hexanol** as it elutes from the gas chromatograph.

Materials and Equipment:

- Gas chromatograph with a flame ionization detector (FID) and an olfactory detection port (ODP).
- Capillary column suitable for fragrance analysis (e.g., DB-5, HP-5ms).
- Helium carrier gas.
- Humidifier for the ODP.
- Sample of **3,4-Dimethyl-3-hexanol** (e.g., 1% solution in ethanol).
- Trained sensory panelists.

Procedure:

- Instrument Setup:
 - Install the capillary column in the GC.
 - Split the column effluent between the FID and the ODP (typically a 1:1 split).
 - Set the GC parameters (e.g., injector temperature, oven temperature program, carrier gas flow rate). A typical starting point for the oven program is 50°C, hold for 2 minutes, then ramp to 250°C at 5°C/min.
- Sample Injection:
 - Inject a suitable volume (e.g., 1 µL) of the **3,4-Dimethyl-3-hexanol** solution into the GC.
- Olfactory Evaluation:
 - A trained panelist sniffs the effluent from the ODP throughout the chromatographic run.
 - The panelist records the retention time and a detailed description of any odor perceived.
 - The intensity of the odor can also be rated on a predefined scale.
- Data Analysis:
 - Correlate the retention times of the odor events with the peaks on the FID chromatogram to identify the odor-active compounds.
 - Compile the odor descriptions from multiple panelists to create a comprehensive olfactory profile.

4.2. Protocol for Stability Testing in a Consumer Product Base

This protocol describes the methodology to assess the stability of **3,4-Dimethyl-3-hexanol** in a representative consumer product base (e.g., an eau de toilette).

Objective: To evaluate the chemical and olfactory stability of **3,4-Dimethyl-3-hexanol** over time and under various storage conditions.

Materials and Equipment:

- Eau de Toilette (EDT) base (e.g., 80% ethanol, 20% deionized water).
- **3,4-Dimethyl-3-hexanol**.
- Glass bottles with airtight caps.
- Temperature and humidity-controlled stability chambers.
- UV light exposure chamber.
- Gas chromatograph-mass spectrometer (GC-MS).
- Trained sensory panel.

Procedure:

- Sample Preparation:
 - Prepare a solution of **3,4-Dimethyl-3-hexanol** in the EDT base at a target concentration (e.g., 1%).
 - Prepare a control sample of the EDT base without the test compound.
 - Fill the solutions into glass bottles, leaving minimal headspace, and seal tightly.
- Storage Conditions:
 - Store samples under the following conditions:
 - Accelerated Stability: 40°C / 75% relative humidity (RH) for 3 months.
 - Real-Time Stability: 25°C / 60% RH for 12 months.
 - Light Exposure: In a UV light chamber for a specified duration.
 - Control: 4°C in the dark.

- Evaluation:
 - At specified time points (e.g., 0, 1, 3, 6, and 12 months), retrieve samples from each storage condition.
 - Chemical Analysis: Analyze the samples by GC-MS to quantify the concentration of **3,4-Dimethyl-3-hexanol** and identify any degradation products.
 - Olfactory Evaluation: A trained sensory panel evaluates the odor of the samples compared to the control and the initial sample. Any changes in odor profile, intensity, or the appearance of off-notes are recorded.
 - Physical Evaluation: Observe and record any changes in color, clarity, or pH of the solution.

4.3. Protocol for Odor Threshold Determination

This protocol details a method for determining the detection and recognition odor thresholds of **3,4-Dimethyl-3-hexanol** in air.

Objective: To quantify the concentration at which **3,4-Dimethyl-3-hexanol** can be detected and recognized by a sensory panel.

Materials and Equipment:

- Olfactometer for controlled dilution of the odorant in air.
- Source of purified, odorless air.
- Sample of high-purity **3,4-Dimethyl-3-hexanol**.
- Gas-tight syringes or a dynamic dilution system.
- Trained and screened sensory panel.

Procedure:

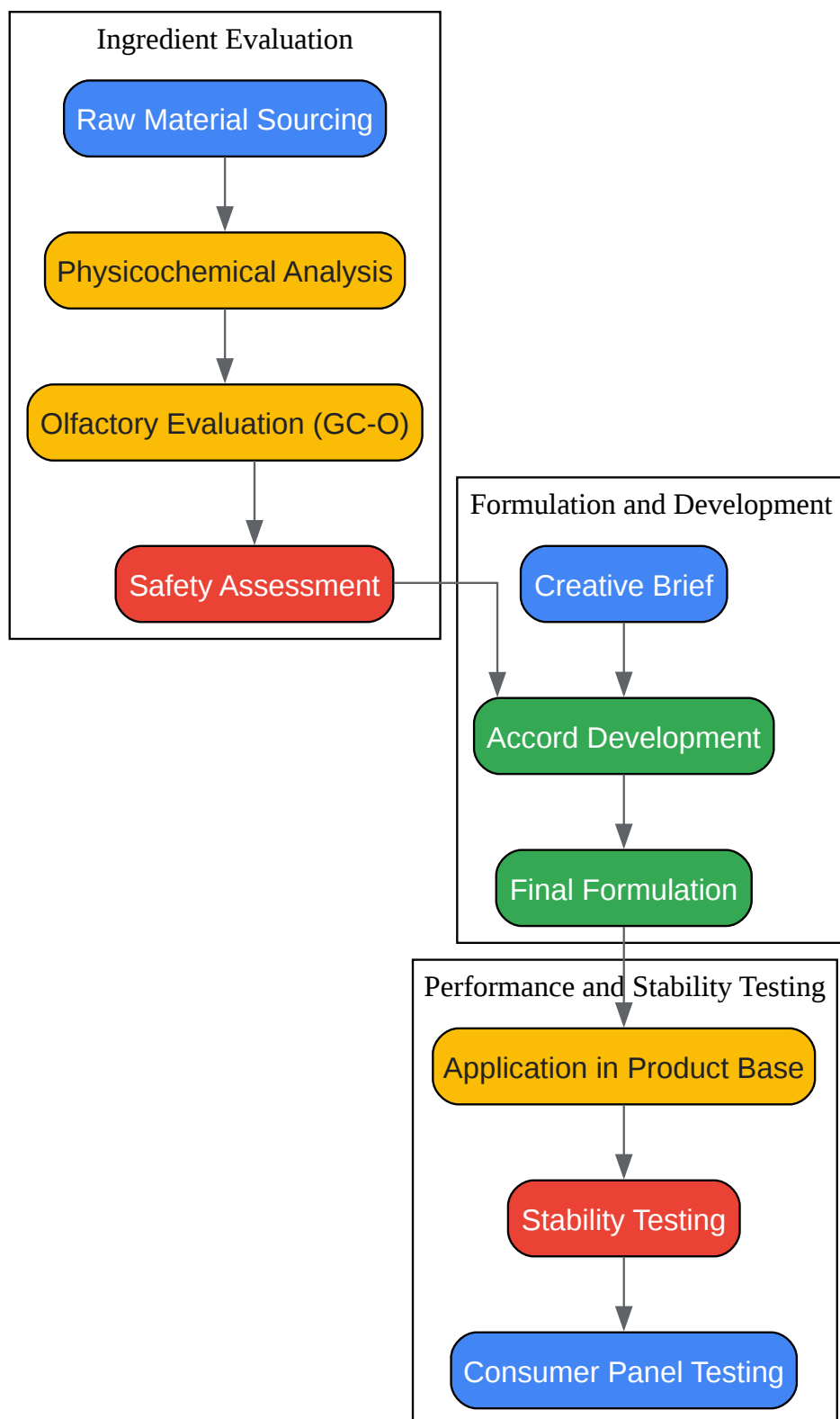
- Panelist Selection and Training:

- Select panelists based on their olfactory acuity and ability to consistently detect and describe odors.
- Train the panelists on the specific odor character of **3,4-Dimethyl-3-hexanol**.
- Sample Preparation and Presentation:
 - Prepare a series of dilutions of **3,4-Dimethyl-3-hexanol** in a suitable solvent or use a dynamic dilution olfactometer to generate a range of concentrations in air.
 - Present the concentrations to the panelists in an ascending order, interspersed with blanks of odorless air, using a forced-choice method (e.g., triangular test).
- Threshold Determination:
 - Detection Threshold: The lowest concentration at which a panelist can reliably distinguish the odor from odorless air.
 - Recognition Threshold: The lowest concentration at which a panelist can correctly identify the characteristic odor of the substance.
- Data Analysis:
 - Calculate the individual thresholds for each panelist.
 - Determine the group threshold as the geometric mean of the individual thresholds.

Safety and Regulatory Information

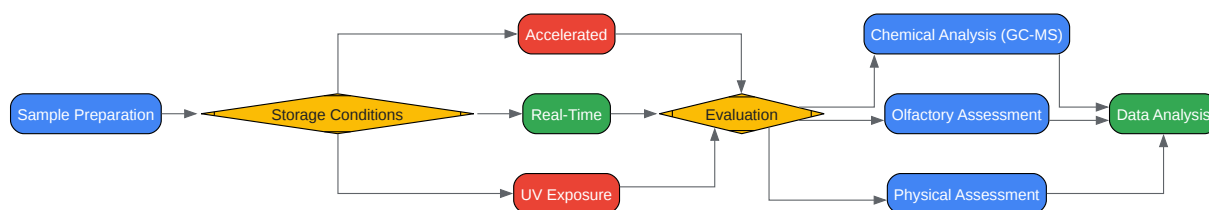
As a branched-chain saturated alcohol, **3,4-Dimethyl-3-hexanol** falls into a class of materials that have been evaluated for safety in fragrance applications. The Research Institute for Fragrance Materials (RIFM) has conducted safety assessments for this group of materials and has found them to be safe for use in fragrances at current levels of exposure.^[2] It is not expected to be a skin sensitizer or to elicit phototoxicity.^[2] As with all fragrance ingredients, it is recommended to consult the latest IFRA (International Fragrance Association) standards for any specific use restrictions.

Visualizations



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Caption: Workflow for the evaluation and incorporation of a new fragrance ingredient.



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Caption: Logical flow of a fragrance stability testing protocol.

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